

Personal protective equipment for handling 2-Bromo-6-hydroxypyridine

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Compound of Interest

Compound Name: 2-Bromo-6-hydroxypyridine

Cat. No.: B114848

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Essential Safety and Handling Guide for 2-Bromo-6-hydroxypyridine

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2-Bromo-6-hydroxypyridine** (CAS No. 27992-32-1). The following procedural recommendations are designed to ensure the well-being of laboratory personnel and adhere to established safety protocols.

Hazard Identification and Classification:

2-Bromo-6-hydroxypyridine is a hazardous substance that requires careful handling. It is classified with the following hazard statements:

- H302: Harmful if swallowed.[\[1\]](#)
- H315: Causes skin irritation.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)

The signal word for this chemical is "Warning".[\[1\]](#)

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure. All PPE should be selected based on a thorough risk assessment of the specific procedures being performed.

Body Part	Recommended Protection	Specification/Standard
Eyes/Face	Tightly fitting safety goggles or safety glasses with side-shields. A face shield may be required for splash hazards.	Conforming to EN 166 (EU) or NIOSH (US). [2]
Skin	Chemical-resistant, impervious gloves (e.g., Butyl rubber, Viton®). A fully-buttoned, chemical-resistant lab coat.	Inspect gloves for any signs of degradation or puncture before use. [2] [3]
Respiratory	Use only in a well-ventilated area or under a chemical fume hood. If ventilation is inadequate, a NIOSH/MSHA-approved respirator is necessary.	Adherence to OSHA respirator regulations in 29 CFR 1910.134 or European Standard EN 149 is recommended. [3]
Body	Appropriate protective clothing to prevent skin exposure.	Contaminated work clothing should not be allowed out of the workplace and must be washed before reuse. [2] [3]

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational protocol is essential to minimize exposure and ensure safe handling.

1. Preparation:

- Ensure that a safety shower and an eyewash station are readily accessible and in good working order.[\[4\]](#)

- All work with **2-Bromo-6-hydroxypyridine** should be conducted within a certified chemical fume hood to maintain adequate ventilation.[\[3\]](#)
- Gather all necessary PPE and inspect it for integrity.
- Have appropriate spill cleanup materials readily available.

2. Handling:

- Avoid all personal contact, including inhalation and contact with skin and eyes.[\[3\]](#)
- When handling the solid material, avoid the formation of dust and aerosols.[\[2\]](#)[\[4\]](#)
- Use non-sparking tools to prevent ignition sources.[\[2\]](#)
- Keep the container tightly closed when not in use.[\[3\]](#)[\[5\]](#)
- Do not eat, drink, or smoke in the laboratory area where this chemical is handled.[\[4\]](#)
- Wash hands thoroughly after handling.[\[4\]](#)

3. Storage:

- Store the container tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)[\[2\]](#)[\[5\]](#)
- Keep in a dark place.[\[1\]](#)
- Store apart from incompatible materials and foodstuff containers.[\[2\]](#)

Spill and Disposal Plan

In Case of a Spill:

- Evacuate and Secure: Evacuate personnel from the immediate spill area and restrict access.
- Ventilate: Ensure the area is well-ventilated, preferably within a chemical fume hood.
- Personal Protection: Wear the full personal protective equipment as outlined in the table above.

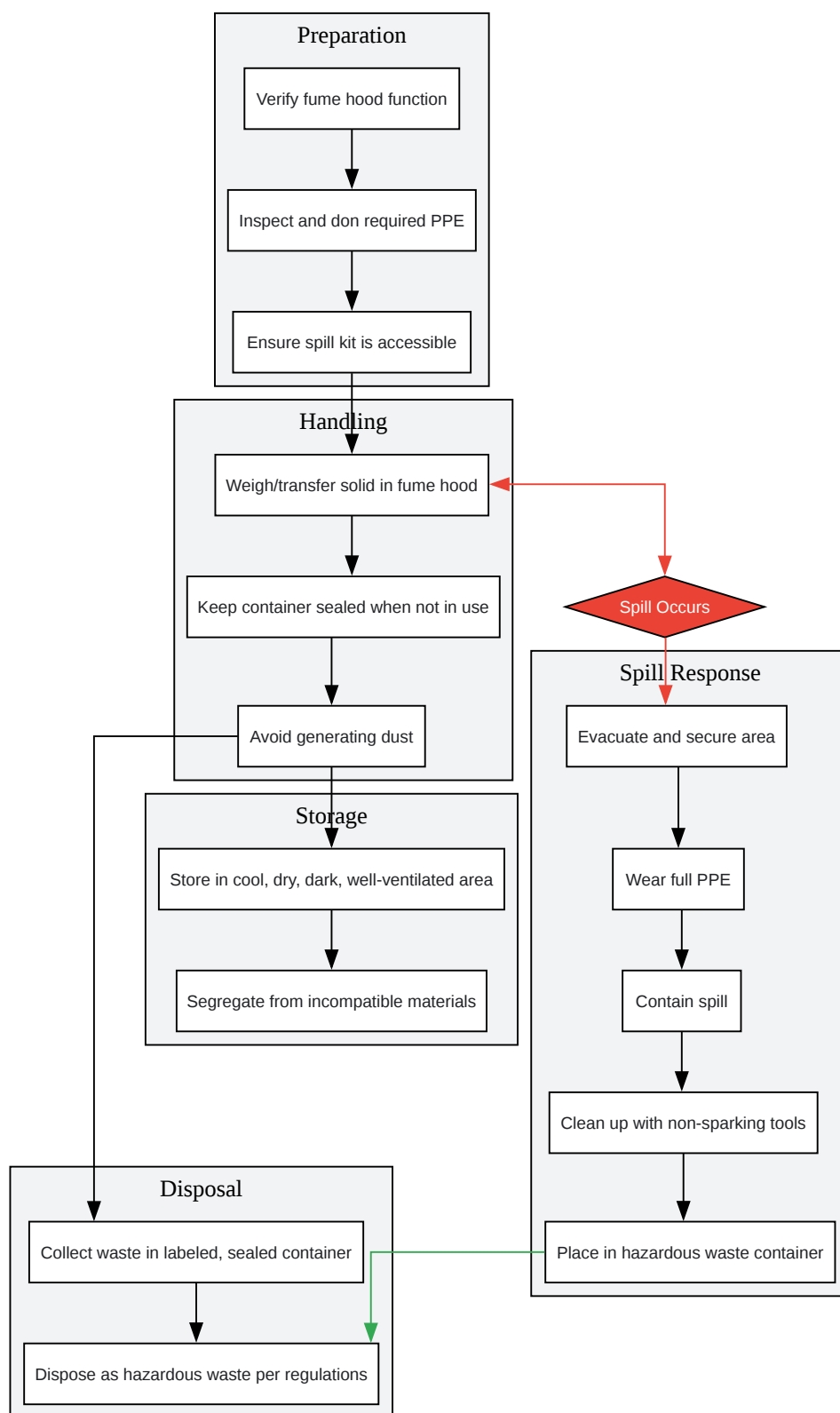
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not allow the chemical to enter drains.[2][3]
- Cleanup:
 - For dry spills, carefully sweep up the material, avoiding dust generation, and place it into a suitable, labeled container for disposal.[3]
 - Use spark-proof tools and explosion-proof equipment during cleanup.[2]
 - Adhered or collected material should be promptly disposed of in accordance with appropriate regulations.[2]

Waste Disposal:

- Waste Collection: Collect all waste containing **2-Bromo-6-hydroxypyridine**, including contaminated consumables like gloves and wipes, in a designated, properly labeled, and sealed hazardous waste container.[3]
- Labeling: Clearly label the container as "Hazardous Waste" and include the full chemical name "**2-Bromo-6-hydroxypyridine**".[3]
- Disposal: Dispose of the waste in accordance with all local, state, and federal regulations. This material and its container must be disposed of as hazardous waste.[5]

Emergency First Aid Procedures

- If Inhaled: Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[2]
- Following Skin Contact: Immediately take off contaminated clothing. Wash off with soap and plenty of water. Consult a doctor if skin irritation occurs.[2]
- Following Eye Contact: Rinse cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do. Continue rinsing and consult a doctor.[2]
- Following Ingestion: Rinse mouth with water. Do not induce vomiting. Call a doctor or Poison Control Center immediately.[2]



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Caption: Workflow for handling **2-Bromo-6-hydroxypyridine**.

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